

A Comparative Guide to the Spectroscopic Analysis of Tol-BINAP Metal Complexes

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Compound of Interest

Compound Name: *2,2'-Bis(di-p-tolylphosphino)-1,1'-binaphthyl*
Cat. No.: *B121776*

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For Researchers, Scientists, and Drug Development Professionals

This guide provides an objective comparison of the spectroscopic properties of metal complexes featuring the chiral ligand Tol-BINAP (**2,2'-bis(di-p-tolylphosphino)-1,1'-binaphthyl**). The selection of an appropriate metal and the understanding of the resulting complex's structural and electronic properties are critical for applications in asymmetric catalysis, a cornerstone of modern drug development. This document summarizes key spectroscopic data and provides detailed experimental protocols to aid in the synthesis and characterization of these important catalytic species.

Spectroscopic Data Comparison

The following tables summarize key spectroscopic data for Tol-BINAP and closely related BINAP metal complexes, facilitating a comparative analysis of their properties.

Table 1: ³¹P NMR Spectroscopic Data of BINAP/Tol-BINAP Metal Complexes

³¹P Nuclear Magnetic Resonance (NMR) spectroscopy is a powerful tool for probing the coordination environment of phosphorus-containing ligands. The chemical shift (δ) and coupling constants provide insights into the electronic properties of the metal center and the geometry of the complex.

Complex	Metal	Solvent	³¹ P Chemical Shift (δ, ppm)	Coupling Constant (J, Hz)	Reference(s)
[Rh((S)- BINAP) (MeOH) ₂]BF ₄	Rhodium	MeOH-d ₄	54.4	¹ J(Rh,P) = 205.8	[1]
[Rh((S)- BINAP) (THF) ₂]BF ₄	Rhodium	THF-d ₈	54.1	¹ J(Rh,P) = 206.0	[1]
[Rh((S)- BINAP) (acetone) ₂]BF ₄	Rhodium	acetone-d ₆	52.4	¹ J(Rh,P) = 200.9	[1]
[(R)- BINAP]PdCl ₂	Palladium	CDCl ₃	22.9 (d), 43.5 (d)	² J(P,P) = 43	
[RuCl ₂ (Tol- BINAP) (dpen)]	Ruthenium	CDCl ₃	45.3 (d), 49.7 (d)	² J(P,P) = 62.1	

Note: Data for some Tol-BINAP complexes is limited in the literature; data for the closely related BINAP is provided for comparison. "d" denotes a doublet.

Table 2: UV-Vis Spectroscopic Data of Tol-BINAP/BINAP Metal Complexes

UV-Visible (UV-Vis) spectroscopy provides information about the electronic transitions within the metal complex, including metal-to-ligand charge transfer (MLCT) and ligand-centered transitions.

Complex	Metal	Solvent	λ_{max} (nm) (Transition)	Reference(s)
[Pd(Tol-BINAP)] ²⁺	Palladium	CH ₂ Cl ₂	~340 (MLCT)	
[Ru(BINAP)(bpy) ₂] ²⁺	Ruthenium	Acetonitrile	286 (π - π^*), 422 (MLCT)	[2]
[Rh(BINAP)(cod)]BF ₄	Rhodium	CH ₂ Cl ₂	~350, ~450	

Note: Specific molar absorptivity values are often not reported and can vary with the specific complex and solvent.

Table 3: Circular Dichroism (CD) Spectroscopic Data of Tol-BINAP/BINAP Metal Complexes

Circular Dichroism (CD) spectroscopy is essential for characterizing the chirality of these complexes in solution. The sign and intensity of the Cotton effects are sensitive to the conformation of the chiral ligand upon coordination to the metal.

Complex	Metal	Solvent	Wavelength (nm) (Sign of Cotton Effect)	Reference(s)
(R)-Tol-BINAP-PdCl ₂	Palladium	CDCl ₃	Strong positive and negative couplets	[3]
[Ru((R)-BINAP)(bpy) ₂] ²⁺	Ruthenium	Water	Positive and negative bands in UV region	

Note: CD spectra are highly dependent on the specific enantiomer of the ligand and the geometry of the complex. The data presented here is a qualitative description.

Experimental Protocols

Detailed and reproducible experimental protocols are crucial for the synthesis and analysis of Tol-BINAP metal complexes.

Synthesis of [RuCl₂(Tol-BINAP)(diamine)]

This protocol is adapted from procedures for the synthesis of similar Ru-BINAP complexes.

Materials:

- [Ru(cod)Cl₂]_n (cod = 1,5-cyclooctadiene)
- (R)- or (S)-Tol-BINAP
- (1R,2R)- or (1S,2S)-1,2-Diphenylethylenediamine (dpem)
- Toluene, degassed
- Ethanol, degassed

Procedure:

- In a Schlenk flask under an inert atmosphere (Argon or Nitrogen), dissolve [Ru(cod)Cl₂]_n (1 equivalent) and Tol-BINAP (1.1 equivalents) in degassed toluene.
- Heat the mixture to reflux for 4-6 hours. The color of the solution should change, indicating the formation of the [RuCl₂(Tol-BINAP)] intermediate.
- Cool the reaction mixture to room temperature and remove the solvent under reduced pressure.
- To the resulting solid, add degassed ethanol and the diamine (e.g., dpem, 1.1 equivalents).
- Stir the mixture at room temperature for 12-16 hours.
- A precipitate will form. Isolate the solid product by filtration, wash with cold ethanol, and dry under vacuum.

- Characterize the final product by ^{31}P NMR, ^1H NMR, and other spectroscopic methods as required.

Synthesis of $\text{Pd}(\text{Tol-BINAP})(\text{H}_2\text{O})_2$

This protocol describes the synthesis of a cationic palladium aqua complex.

Materials:

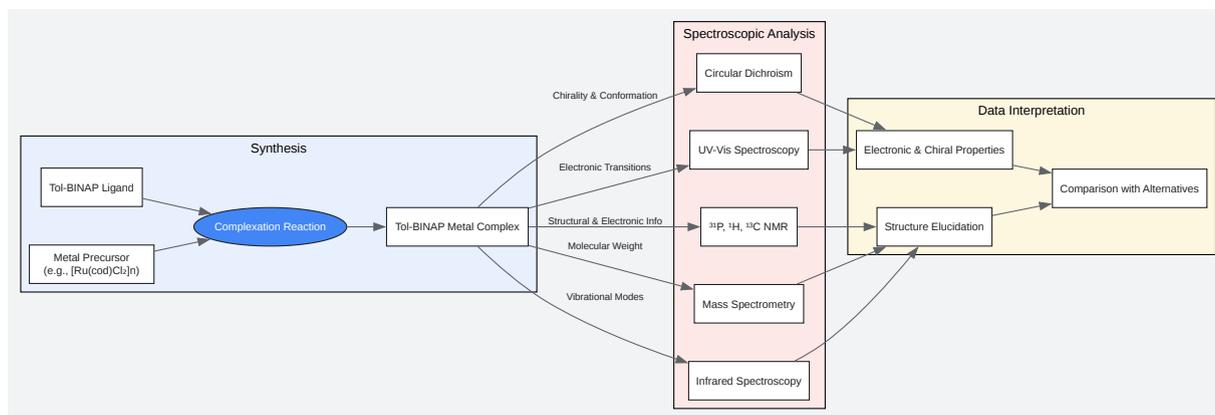
- --INVALID-LINK--₂
- (R)- or (S)-Tol-BINAP
- Dichloromethane (DCM), anhydrous
- Diethyl ether, anhydrous

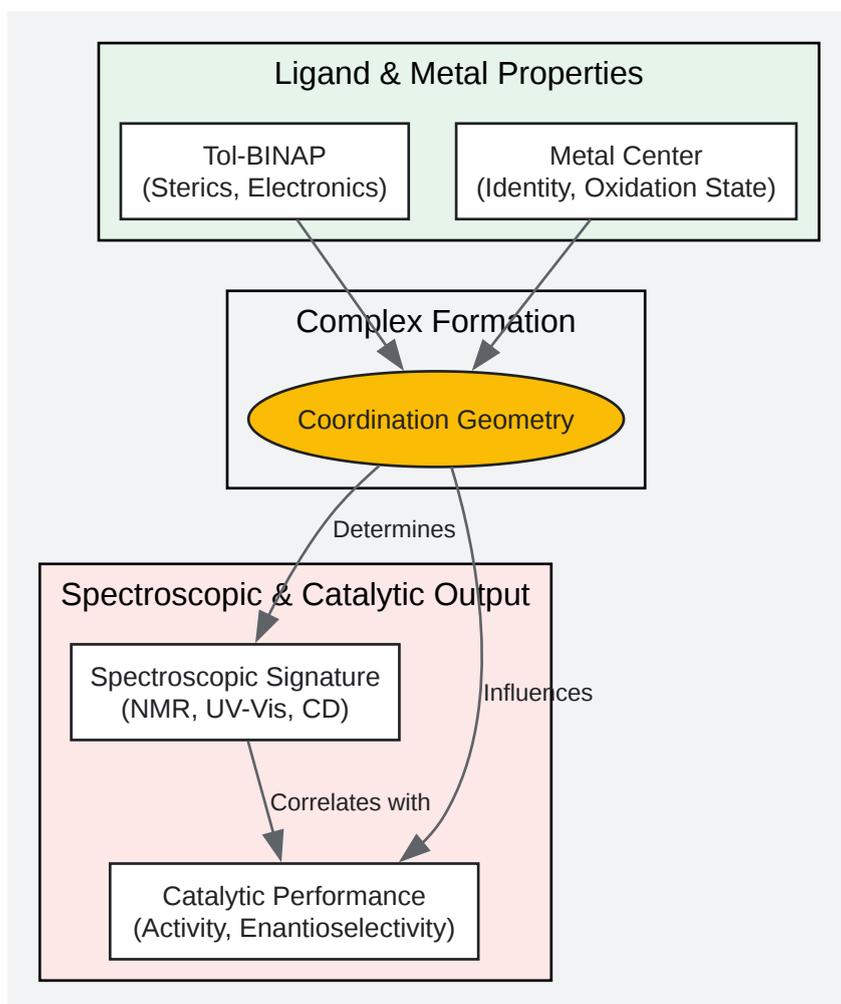
Procedure:

- Under an inert atmosphere, dissolve --INVALID-LINK--₂ (1 equivalent) in anhydrous DCM.
- In a separate flask, dissolve Tol-BINAP (1 equivalent) in anhydrous DCM.
- Slowly add the Tol-BINAP solution to the palladium precursor solution at room temperature with stirring.
- Stir the reaction mixture for 1-2 hours.
- Remove the solvent under reduced pressure to obtain a solid residue.
- Wash the solid with anhydrous diethyl ether to remove any unreacted starting materials.
- To obtain the diaqua complex, the resulting solid can be dissolved in a minimal amount of acetone and then precipitated by the addition of water. Alternatively, exposure of the isolated complex to atmospheric moisture will lead to the formation of the aqua complex.
- Dry the final product under vacuum and characterize by appropriate spectroscopic techniques.

Visualizations

The following diagrams, generated using the DOT language, illustrate key concepts in the spectroscopic analysis of Tol-BINAP metal complexes.





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